

RO1138452 stability in different experimental conditions

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Compound of Interest

Compound Name: RO1138452

Cat. No.: B1680659

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RO1138452 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and handling of **RO1138452** in various experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **RO1138452**?

A1: For long-term stability, **RO1138452** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] Stock solutions in solvent can be stored at -80°C for up to 2 years or at -20°C for up to 1 year.^[1] To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into single-use volumes.^[2]

Q2: In which solvents is **RO1138452** soluble?

A2: **RO1138452** is soluble in several organic solvents. It is soluble up to 100 mM in DMSO and water. It is also soluble in Ethanol at 50 mg/mL (with sonication) and in DMF at 30 mg/mL.^{[1][3]} For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, and SBE- β -CD have been described.^[1]

Q3: My **RO1138452** solution appears to have precipitated. What should I do?

A3: If you observe precipitation or phase separation, gentle warming and/or sonication can be used to help redissolve the compound.^[1] It is also crucial to use freshly opened, non-hygroscopic DMSO, as absorbed moisture can significantly impact solubility.^{[1][2]}

Q4: Is **RO1138452** sensitive to light or pH changes?

A4: While specific data on light and broad pH sensitivity is not readily available in the provided search results, standard laboratory practice for similar compounds suggests protecting solutions from direct light. For pH, it is important to note that **RO1138452** is supplied as a hydrochloride salt, implying stability in acidic conditions. When preparing solutions in aqueous buffers, it is advisable to verify the pH compatibility with your experimental system.

Q5: How many freeze-thaw cycles can a stock solution of **RO1138452** undergo?

A5: To maintain the integrity of the compound, it is strongly recommended to avoid repeated freeze-thaw cycles.^[2] Aliquoting the stock solution into single-use vials is the best practice to ensure stability and experimental consistency. While there is no specific data on the maximum number of cycles for **RO1138452**, studies on other small molecules suggest that multiple cycles can lead to degradation.^{[4][5][6]}

Troubleshooting Guides

Problem	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of RO1138452 due to improper storage or handling.	Ensure the compound is stored at the correct temperature and protected from moisture.[1][2] Aliquot stock solutions to avoid repeated freeze-thaw cycles. [2] Prepare fresh working solutions for each experiment. [1]
Low or no biological activity	Poor solubility or precipitation of the compound in the assay medium.	Confirm the solubility of RO1138452 in your specific experimental buffer. Use sonication or gentle warming to aid dissolution.[1] Consider using a different solvent system or a co-solvent if solubility issues persist.[1]
Difficulty dissolving the powder	The compound may require energy to dissolve fully.	Use of an ultrasonic bath is recommended to facilitate dissolution in solvents like DMSO and Ethanol.[1] Ensure the solvent is of high purity and free of water, especially for DMSO.

Data Presentation

RO1138452 Stability Summary

Form	Storage Temperature	Duration	Source
Powder	Room Temperature	Desiccate	
Powder	-20°C	3 years	[1][7]
Powder	4°C	2 years	[1]
In Solvent	-80°C	2 years	[1]
In Solvent	-20°C	1 year	[1]

RO1138452 Solubility Data

Solvent	Concentration	Notes	Source
Water	100 mM		
DMSO	100 mg/mL (323.20 mM)	Requires sonication; use of fresh, non-hygroscopic DMSO is critical.	[1]
DMSO	62 mg/mL (200.38 mM)	[2]	
Ethanol	50 mg/mL (161.60 mM)	Requires sonication.	[1]
DMF	30 mg/mL	[3]	
DMF:PBS (pH 7.2) (1:10)	0.05 mg/mL	[3]	
10% DMSO, 90% Corn Oil	≥ 5 mg/mL (16.16 mM)	Clear solution.	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (8.08 mM)	Clear solution.	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.5 mg/mL (8.08 mM)	Suspended solution; requires sonication.	[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out the desired amount of **RO1138452** powder (Molecular Weight: 309.41 g/mol for the free base, 345.87 g/mol for the hydrochloride salt).[2][3]
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.

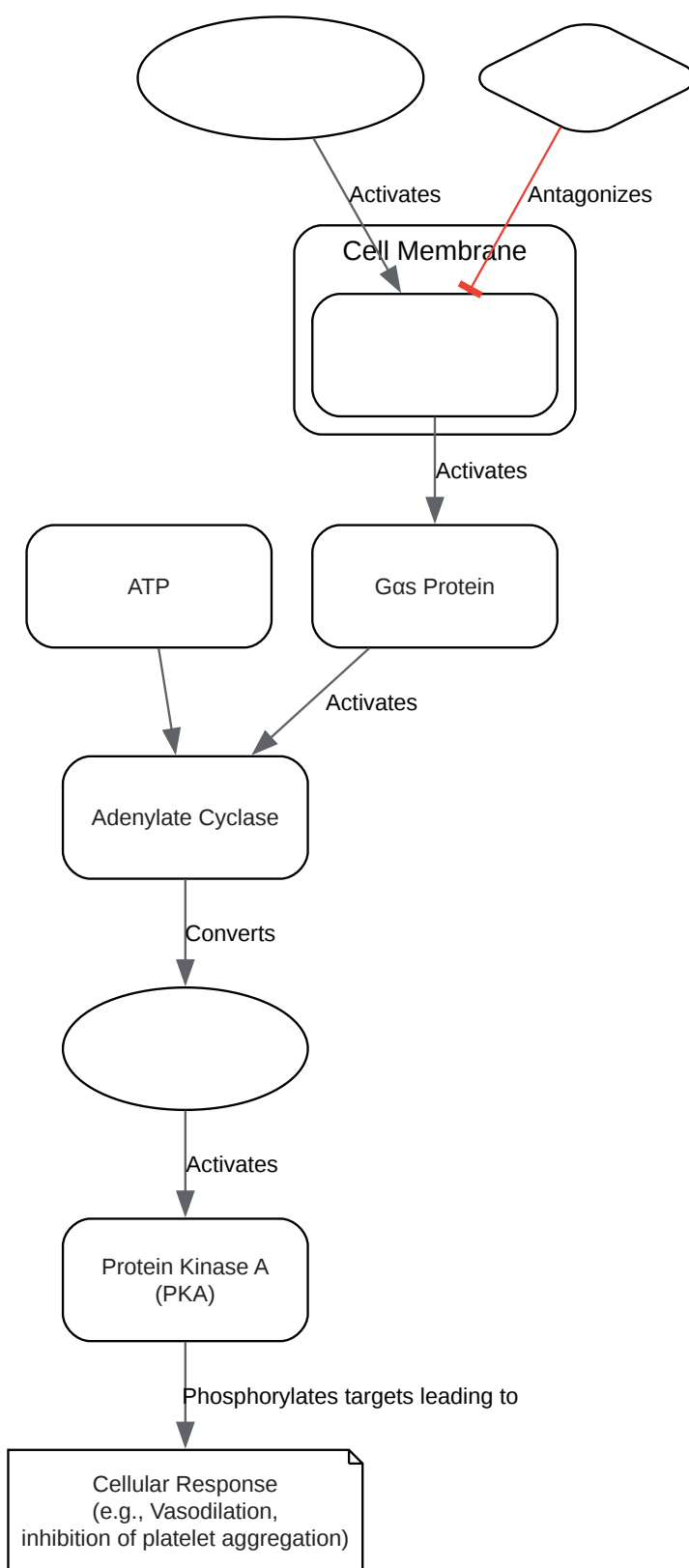
- Dissolution: Vortex the solution and use an ultrasonic bath to ensure complete dissolution.[1]
- Storage: Aliquot the stock solution into single-use, light-protected vials and store at -80°C for up to 2 years or -20°C for up to 1 year.[1][2]

In Vitro cAMP Accumulation Assay Protocol

This protocol is adapted from studies characterizing the functional antagonism of **RO1138452**. [8]

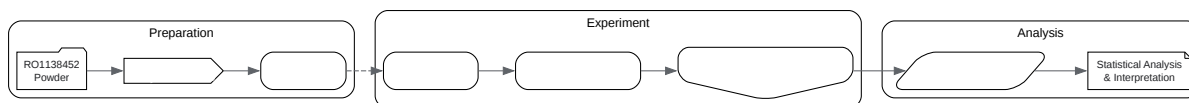
- Cell Culture: Culture CHO-K1 cells stably expressing the human IP receptor in Ham's F-12 nutrient media supplemented with 10% fetal bovine serum and G418.
- Cell Preparation: Harvest cells at 90% confluency, wash with PBS, and detach. Resuspend the cells in stimulation buffer (Hank's buffered salt solution with 5 mM HEPES, 0.1% bovine serum albumin) containing 0.5 M isobutylmethylxanthine (IBMX).
- Antagonist Incubation: Dispense 5 µL of varying concentrations of **RO1138452** (prepared in stimulation buffer) into a 96-well plate. Add 10 µL of the cell suspension to each well and incubate for 15 minutes at room temperature.
- Agonist Stimulation: Add 5 µL of a prostacyclin analogue agonist (e.g., 10 nM carbaprostacyclin) to stimulate cAMP production. Incubate for 30 minutes at room temperature.
- cAMP Detection: Lyse the cells and measure cAMP levels using a suitable detection kit, such as an AlphaScreen™ assay.

Mandatory Visualizations



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Caption: Signaling pathway of the prostacyclin (IP) receptor and the antagonistic action of **RO1138452**.



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Caption: General experimental workflow for using **RO1138452**.

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